Section 1: Core Compound Identity and Physicochemical Properties

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Compound of Interest

Compound Name:	*2-Methoxy-3-methylquinoxaline*
CAS No.:	*3149-26-6*
Cat. No.:	*B1330723*

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2-Methoxy-3-methylquinoxaline is a heterocyclic organic compound belonging to the quinoxaline family. The quinoxaline scaffold is recognized as a "privileged structure" in medicinal chemistry, forming the core of numerous compounds with diverse and potent biological activities.[1] This guide provides a comprehensive overview of its chemical identity, synthesis, potential applications, and safety considerations, tailored for professionals in scientific research and pharmaceutical development.

1.1 IUPAC Name and CAS Number

- IUPAC Name: **2-methoxy-3-methylquinoxaline**[2]
- CAS Number: 3149-26-6[2][3]

1.2 Molecular Structure and Formula

- Molecular Formula: $C_{10}H_{10}N_2O$[2][3]
- SMILES: CC1=NC2=CC=CC=C2N=C1OC[2]

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- InChI Key: MGDHEFJLEXTPCT-UHFFFAOYSA-N[2][3]

1.3 Physicochemical Data

The following table summarizes the key computed and experimental properties of **2-Methoxy-3-methylquinoxaline**, which are essential for its handling, storage, and application in experimental design.

Property	Value	Source
Molecular Weight	174.20 g/mol	[2]
Exact Mass	174.079 g/mol	[3]
Density	1.159 g/cm³	[3]
Boiling Point	259.1 °C at 760 mmHg	[3]
Flash Point	90 °C	[3]
XLogP3	1.9	[2]
Topological Polar Surface Area	35 Å²	[2]

Section 2: Synthesis and Characterization

2.1 Principles of Synthesis: The Hinsberg Quinoxaline Synthesis

The most prevalent and versatile method for synthesizing the quinoxaline core is the condensation reaction between an aryl 1,2-diamine and a 1,2-dicarbonyl compound, a reaction first reported by O. Hinsberg.[4][5] This approach is widely adopted due to its reliability and the ready availability of diverse starting materials, allowing for the creation of a vast library of substituted quinoxaline derivatives. For derivatives like **2-Methoxy-3-methylquinoxaline**, a common strategy involves the post-condensation modification of a pre-formed quinoxaline ring.

2.2 Proposed Synthetic Protocol: Nucleophilic Substitution

A plausible and efficient route to synthesize **2-Methoxy-3-methylquinoxaline** involves the nucleophilic substitution of a halogen atom at the C2 position of the quinoxaline ring. The protocol below is based on established methodologies for similar transformations.[6]

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Experimental Protocol: Synthesis of **2-Methoxy-3-methylquinoxaline**

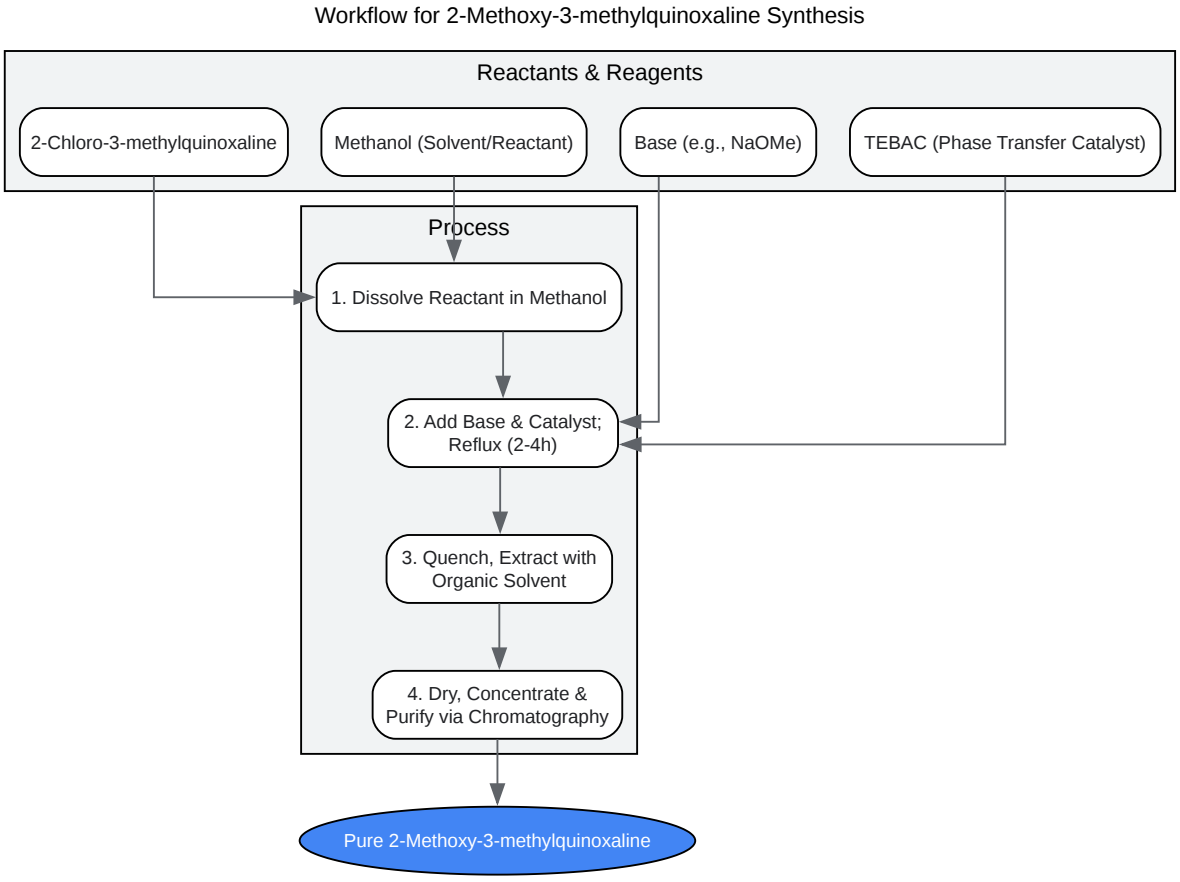
- Objective: To synthesize **2-Methoxy-3-methylquinoxaline** from 2-Chloro-3-methylquinoxaline via nucleophilic substitution with methanol.
- Materials:
  - 2-Chloro-3-methylquinoxaline (1.0 eq)
  - Methanol (as solvent and reactant)
  - Phase Transfer Catalyst (e.g., Triethylbenzylammonium chloride - TEBAC) (catalytic amount)
  - Sodium Hydroxide or Sodium Methoxide (as base, 1.1 eq)
  - Standard laboratory glassware (round-bottom flask, condenser)
  - Magnetic stirrer with hotplate
  - Purification apparatus (silica gel for column chromatography)
- Procedure:
  - Reaction Setup: In a round-bottom flask, dissolve 2-Chloro-3-methylquinoxaline in an excess of methanol.
  - Catalyst and Base Addition: Add a catalytic amount of TEBAC to the solution. The use of a phase transfer catalyst is crucial as it facilitates the transfer of the methoxide ion (generated in situ or added) to the organic substrate, enhancing the reaction rate at moderate temperatures.
  - Reaction Execution: Add the base (e.g., solid NaOH or a solution of NaOMe in methanol) to the stirring mixture. Heat the reaction mixture to a gentle reflux and maintain for 2-4 hours.
  - Monitoring: The progress of the reaction should be monitored by Thin Layer Chromatography (TLC) until the starting material is consumed.

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- Work-up: After cooling to room temperature, remove the excess methanol under reduced pressure. Add water to the residue and extract the product with an organic solvent such as ethyl acetate or dichloromethane (3 x 50 mL).

- Purification: Combine the organic layers, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and evaporate the solvent. The resulting crude product can be purified by column chromatography on silica gel to yield pure **2-Methoxy-3-methylquinoxaline**.

2.3 Synthetic Workflow Diagram



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Caption: Synthetic workflow for **2-Methoxy-3-methylquinoxaline**.

2.4 Spectroscopic Characterization

While specific spectra for this compound are not widely published, its structure can be confirmed using standard spectroscopic techniques. The expected data, predicted from structurally similar quinoxaline derivatives, are outlined below.[7]

Technique	Expected Observations
^{1}H NMR	Aromatic protons (quinoxaline ring) at ~7.5-8.1 ppm. Singlet for the methyl group (C3-CH_3) at ~2.7 ppm. Singlet for the methoxy group (O-CH_3) at ~4.1 ppm.
^{13}C NMR	Aromatic carbons at ~125-142 ppm. Quaternary carbons of the pyrazine ring at ~150-160 ppm. Methyl carbon at ~20 ppm. Methoxy carbon at ~54 ppm.
FT-IR (KBr)	C-H stretching (aromatic) >3000 cm^{-1}. C-H stretching (aliphatic) <3000 cm^{-1}. C=N and C=C stretching in the 1500-1650 cm^{-1} region. Strong C-O stretching (methoxy) around 1250 cm^{-1}.
Mass Spec. (EI)	Molecular ion (M^+) peak at m/z = 174. Fragmentation may involve loss of CH_3• or OCH_3• radicals.

Section 3: Applications in Drug Discovery and Materials Science

3.1 The Quinoxaline Scaffold in Medicinal Chemistry

Quinoxaline and its derivatives are of immense interest to the pharmaceutical industry due to their broad spectrum of pharmacological effects, including antibacterial, antiviral, antifungal,

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and anticancer properties.[6] Their planar structure allows them to intercalate with DNA or bind to the active sites of various enzymes, making them versatile pharmacophores.

3.2 Anticancer Potential: Targeting VEGFR-2

Recent research has focused on 3-methylquinoxaline derivatives as potential anticancer agents that target Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2).[8]

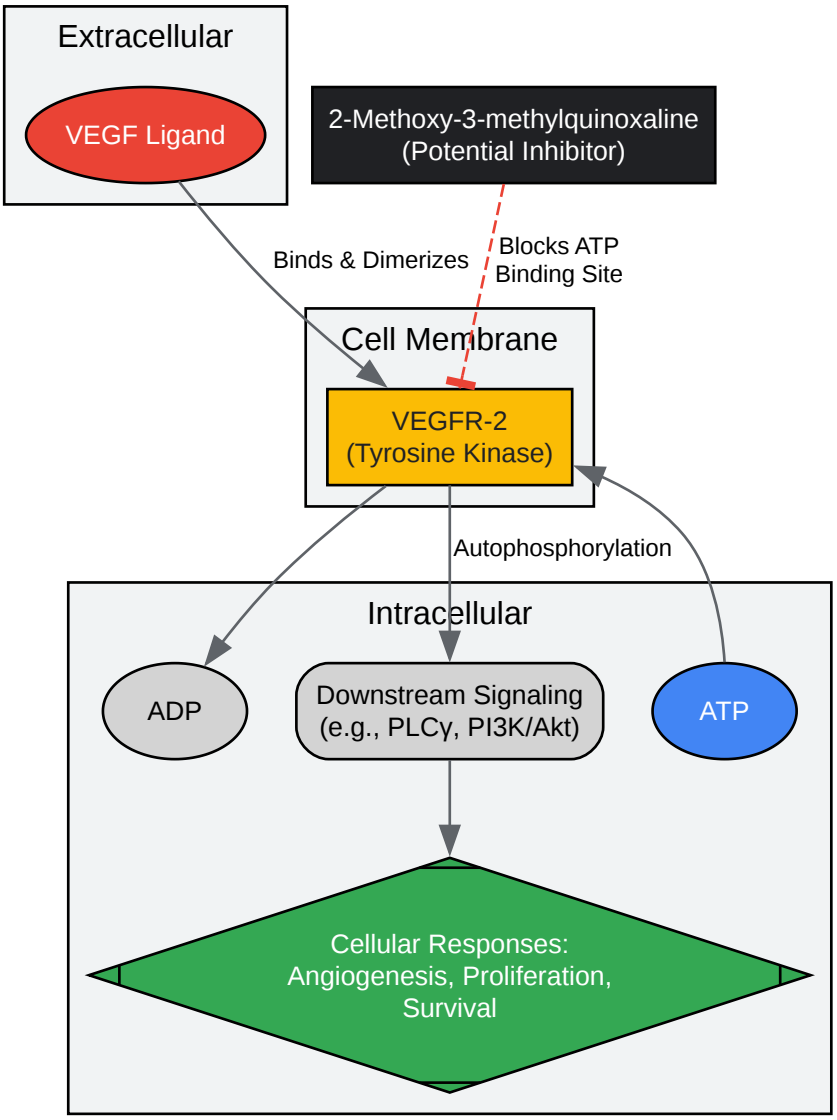
- Mechanism of Action: VEGFR-2 is a key protein tyrosine kinase that plays a critical role in angiogenesis—the formation of new blood vessels.[8] Tumors require a dedicated blood supply to grow and metastasize. By inhibiting the VEGFR-2 signaling pathway, anti-angiogenic drugs can starve tumors of essential nutrients and oxygen, thereby halting their growth.

- Role of **2-Methoxy-3-methylquinoxaline**: In a study exploring a series of 3-methylquinoxaline derivatives for VEGFR-2 inhibition, a 2-methoxy substituted compound was synthesized and evaluated.[8] While other substitutions in the series showed higher potency, the inclusion of the 2-methoxy derivative underscores the scientific interest in exploring how different functional groups on the quinoxaline core can modulate binding affinity and biological activity. This provides a strong rationale for further investigation and optimization of methoxy-substituted quinoxalines as potential kinase inhibitors.

3.3 VEGFR-2 Signaling Pathway Diagram

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VEGFR-2 Signaling and Point of Inhibition



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Caption: Inhibition of the VEGFR-2 signaling pathway.

3.4 Applications in Materials Science

The rigid, planar structure and electron-deficient nature of the quinoxaline core make it a valuable building block in materials science, particularly for organic electronics.[9] Quinoxaline derivatives are used as components in:

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- Organic Light-Emitting Diodes (OLEDs): They can function as electron-transporting or emissive materials. The methoxy group, being electron-donating, can help tune the electronic energy levels (e.g., HOMO/LUMO) of the material to optimize device performance.[9]

- Organic Field-Effect Transistors (OFETs) and Solar Cells (OSCs): The tunable electronic properties of quinoxaline derivatives are beneficial for creating efficient charge-transporting layers in these devices.[9]

Section 4: Safety and Handling

While a specific Safety Data Sheet (SDS) for **2-Methoxy-3-methylquinoxaline** is not readily available, data from analogous compounds like 2-methylquinoxaline suggest a general hazard profile.[10][11] Researchers should handle this compound with appropriate care.

- General Hazards: May cause skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).[10] Combustible liquid.[12]

- Precautionary Measures:

  - Handling: Use in a well-ventilated area or fume hood. Wear suitable protective clothing, gloves, and eye/face protection.[3][11] Avoid formation of dust and aerosols.[3]

  - Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[3][12] Keep away from heat, sparks, and open flames.[12]

  - First Aid: In case of contact with skin, wash off immediately with soap and plenty of water. In case of eye contact, rinse immediately with plenty of water for at least 15 minutes. If inhaled, move to fresh air. Seek medical attention if symptoms persist.[10][12]

Section 5: Conclusion and Future Outlook

2-Methoxy-3-methylquinoxaline is a versatile heterocyclic compound with significant, albeit underexplored, potential. Its straightforward synthesis and the established biological importance of the quinoxaline scaffold make it an attractive candidate for further research. Future investigations should focus on:

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- Biological Screening: Comprehensive screening against a wider panel of kinases and cancer cell lines to fully elucidate its anticancer potential.

- Analogue Synthesis: Creation of a focused library of related 2-methoxyquinoxaline derivatives to establish structure-activity relationships (SAR) for VEGFR-2 inhibition or other biological targets.

- Materials Characterization: Detailed investigation of its photophysical and electronic properties to evaluate its suitability for specific applications in organic electronics.

Given the proven track record of the quinoxaline core in both medicine and materials science, **2-Methoxy-3-methylquinoxaline** represents a valuable molecule for academic and industrial researchers aiming to develop novel therapeutics and advanced materials.

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